

An In-depth Technical Guide to 4-Methoxycarbonylphenyl Isothiocyanate

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Compound of Interest

Compound Name: 4-Methoxycarbonylphenyl
isothiocyanate

CAS No.: 3662-78-0

Cat. No.: B1295349

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methoxycarbonylphenyl isothiocyanate (CAS 3662-78-0), also known as methyl 4-isothiocyanatobenzoate, is a bifunctional chemical compound of significant interest in medicinal chemistry, bioconjugation, and synthetic organic chemistry.[1] Its structure, featuring a reactive isothiocyanate group and a modifiable methoxycarbonyl group on a stable phenyl backbone, makes it a versatile tool for covalently linking molecules.[1] The isothiocyanate moiety provides a reliable handle for reaction with primary amines to form stable thiourea linkages, a cornerstone of protein and peptide labeling.[2][3] Simultaneously, the methyl ester offers a secondary site for chemical modification, such as hydrolysis to a carboxylic acid, enabling its use as a heterobifunctional linker.[1] This guide provides an in-depth analysis of its properties, synthesis, core reactivity, and key applications, complete with detailed experimental protocols to empower researchers in its effective use.

Physicochemical Properties & Characterization

A thorough understanding of the compound's properties is critical for its successful application in experimental design.

Property	Value	Source(s)
CAS Number	3662-78-0	[4]
Molecular Formula	C ₉ H ₇ NO ₂ S	[1][4]
Molecular Weight	193.22 g/mol	[1][4]
IUPAC Name	methyl 4-isothiocyanatobenzoate	[4]
Appearance	White to off-white crystalline solid or powder	[5]
Melting Point	Not consistently reported, may vary with purity	
Boiling Point	Not available (decomposes)	
Solubility	Soluble in organic solvents (DMSO, DMF, CH ₂ Cl ₂); hydrolyzes in water	[1][6]
Storage Conditions	Store in a cool, dry place, protected from moisture and light.[5]	

Characterization:

- ¹H NMR: Protons on the aromatic ring will appear in the aromatic region (typically 7-8 ppm), and the methyl ester protons will present as a singlet around 3.9 ppm.
- ¹³C NMR: The isothiocyanate carbon (-N=C=S) is a key diagnostic peak, appearing downfield. Other characteristic peaks include the ester carbonyl, aromatic carbons, and the methyl carbon.
- IR Spectroscopy: A strong, characteristic absorption band for the isothiocyanate group (-N=C=S) is expected around 2000-2200 cm⁻¹. The ester carbonyl (C=O) stretch will appear

around 1720 cm^{-1} .

- Mass Spectrometry: The molecular ion peak $[M]^+$ should be observed at m/z 193.02 (for the most common isotopes), confirming the molecular weight.

Synthesis and Purification

While commercially available, understanding the synthesis of **4-methoxycarbonylphenyl isothiocyanate** provides insight into potential impurities. The most common synthetic routes start from 4-aminobenzoic acid or its methyl ester.

- From Methyl 4-aminobenzoate: A prevalent method involves the reaction of methyl 4-aminobenzoate with a thiocarbonyl transfer reagent like thiophosgene or 1,1'-thiocarbonyldiimidazole (TCDI). The use of TCDI is often preferred as it avoids the high toxicity of thiophosgene.^[7]
- From Primary Amines via Dithiocarbamates: A more general and often milder approach involves reacting the primary amine with carbon disulfide (CS_2) in the presence of a base to form a dithiocarbamate salt.^[8] This intermediate is then decomposed using a desulfurylating agent to yield the isothiocyanate.^[8]

Purification: Purification is typically achieved by recrystallization from a suitable solvent system or by column chromatography on silica gel, using a non-polar to moderately polar eluent system (e.g., hexanes/ethyl acetate). Purity should be assessed by NMR and/or LC-MS.

Core Reactivity & Mechanistic Insights

The utility of this reagent is dominated by the electrophilic nature of the central carbon atom in the isothiocyanate group ($-\text{N}=\text{C}=\text{S}$).^[1]

Reaction with Primary Amines: The most important reaction for bioconjugation is the formation of a stable thiourea bond with primary amines, such as the ϵ -amino group of lysine residues and the N-terminus of proteins.^{[2][3]} The reaction proceeds via nucleophilic attack of the amine on the electrophilic isothiocyanate carbon.

- Mechanism: The lone pair of the amine nitrogen attacks the central carbon of the isothiocyanate. The resulting zwitterionic intermediate rapidly rearranges to form the stable

thiourea product.

- **Causality of Reaction Conditions:** This reaction is highly pH-dependent. A moderately alkaline pH (typically 8.5-9.5) is optimal.^{[3][9]} At this pH, a sufficient concentration of the primary amine is deprotonated and thus nucleophilic, while the protein's overall structure remains intact. Buffers containing primary amines (e.g., Tris, glycine) must be avoided as they will compete with the target molecule for the reagent.^{[10][11]}

Caption: Mechanism of thiourea formation.

Other Reactions: While less common in bioconjugation, the isothiocyanate group also reacts with other nucleophiles like thiols (to form dithiocarbamates) and alcohols (to form thiocarbamates), though these reactions are generally slower than with amines.^{[1][12]} The electron-withdrawing methoxycarbonyl group enhances the electrophilicity of the isothiocyanate carbon, increasing its reactivity compared to unsubstituted phenyl isothiocyanate.^[1]

Applications in Research and Drug Development

The dual functionality of **4-methoxycarbonylphenyl isothiocyanate** makes it a valuable reagent in several areas:

- **Bioconjugation and Protein Labeling:** It can be used to attach small molecules (e.g., haptens, drugs, imaging agents) to antibodies or other proteins for diagnostic and therapeutic applications. The isothiocyanate reacts with lysine residues, and the ester can be used for subsequent modifications if needed.
- **Linker Chemistry:** It serves as a building block for more complex linker systems in technologies like Antibody-Drug Conjugates (ADCs) or Proteolysis-Targeting Chimeras (PROTACs). After conjugation via the isothiocyanate, the ester can be hydrolyzed to a carboxylic acid, which can then be coupled to another molecule using standard peptide coupling chemistry.
- **Synthetic Chemistry:** It is a precursor for synthesizing various heterocyclic compounds and substituted thioureas, which are scaffolds investigated for a range of biological activities, including antimicrobial and anticancer properties.^{[1][13]}

Experimental Protocols

The following protocols are provided as a starting point and should be optimized for specific applications.

Protocol 1: General Procedure for Labeling a Protein

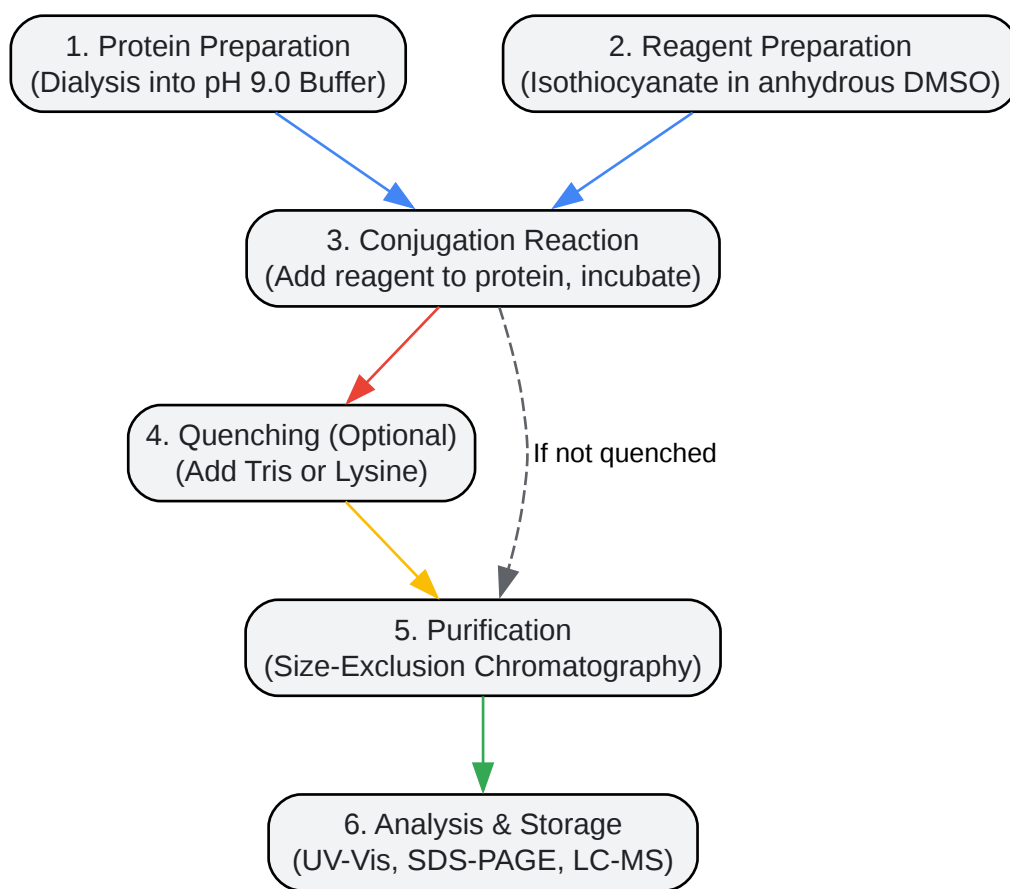
This protocol describes a general method for conjugating **4-methoxycarbonylphenyl isothiocyanate** to primary amines on a target protein.

Self-Validation System: The success of this protocol is validated by determining the Degree of Labeling (DOL) via UV-Vis spectroscopy and confirming the conjugate's integrity and molecular weight via SDS-PAGE and Mass Spectrometry.

Methodology:

- Protein Preparation:
 - Dialyze the protein (e.g., an antibody at 2-10 mg/mL) extensively against an amine-free buffer, such as 0.1 M sodium bicarbonate buffer, pH 9.0.[\[10\]](#) This is a critical step to remove any interfering substances like Tris or glycine and to establish the optimal pH for the reaction.[\[11\]](#)
- Reagent Preparation:
 - Immediately before use, prepare a stock solution of **4-methoxycarbonylphenyl isothiocyanate** (e.g., 10 mg/mL) in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[\[11\]](#) Isothiocyanates are moisture-sensitive, so using anhydrous solvent is crucial for reactivity.
- Conjugation Reaction:
 - While gently stirring the protein solution, slowly add a calculated molar excess of the isothiocyanate solution. A starting point is a 10- to 20-fold molar excess of the reagent over the protein.[\[2\]](#) The optimal ratio must be determined empirically to achieve the desired degree of labeling without causing protein precipitation.

- Incubate the reaction for 2-4 hours at room temperature or overnight at 4°C, protected from light.[\[2\]](#) The longer, colder incubation can be gentler on sensitive proteins.
- Quenching:
 - (Optional but recommended) Quench the reaction by adding a small molecule with a primary amine (e.g., Tris or lysine) to a final concentration of ~50 mM to consume any unreacted isothiocyanate. Incubate for 1-2 hours.
- Purification:
 - Remove unreacted small molecules and byproducts by purifying the protein conjugate. Size-exclusion chromatography (e.g., a desalting column like a PD-10) or dialysis are the most common methods.[\[6\]](#) The choice depends on the scale of the reaction and the properties of the protein.
- Characterization & Storage:
 - Determine the protein concentration and degree of labeling (DOL) using UV-Vis spectrophotometry.
 - Analyze the conjugate by SDS-PAGE to check for aggregation or degradation.
 - Confirm the final conjugate mass by LC-MS.
 - Store the labeled protein under appropriate conditions, typically at 4°C or frozen at -80°C in a storage buffer containing a cryoprotectant.[\[2\]](#)



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Caption: Workflow for protein conjugation.

Handling, Storage, and Safety

4-Methoxycarbonylphenyl isothiocyanate is a hazardous substance and must be handled with appropriate precautions.

- Hazards: The compound is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.[1][4] It may also cause respiratory irritation and allergic skin reactions.[4][14]
- Personal Protective Equipment (PPE): Always handle this chemical inside a chemical fume hood. Wear protective gloves, a lab coat, and safety glasses or goggles.[5][15]
- Handling: Avoid creating dust.[5] Avoid all personal contact, including inhalation.[5] Keep containers securely sealed when not in use.[5]

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials like strong bases, alcohols, and amines.[16] The compound is moisture-sensitive and will degrade upon exposure to water.

Troubleshooting & Expert Insights

Problem	Potential Cause(s)	Recommended Solution(s)
Low Labeling Efficiency	- Incorrect pH (too low). - Reagent hydrolyzed due to moisture. - Insufficient molar excess of reagent. - Competing nucleophiles (e.g., Tris) in buffer.	- Confirm buffer pH is between 8.5-9.5. - Use fresh, anhydrous DMSO/DMF and a new vial of reagent. - Increase the molar ratio of isothiocyanate to protein empirically. - Ensure protein is in an amine-free buffer before starting.[10]
Protein Precipitation	- High degree of labeling alters protein solubility. - High concentration of organic solvent (DMSO/DMF). - Protein instability at alkaline pH.	- Reduce the molar excess of the labeling reagent. - Keep the volume of added organic solvent below 10% of the total reaction volume. - Perform the reaction at a lower temperature (4°C).[2]
Inconsistent Results	- Reagent degradation over time. - Inconsistent reaction times or temperatures.	- Aliquot the solid reagent upon receipt to avoid repeated opening of the main container. - Standardize all reaction parameters (time, temp, concentrations) across experiments.

References

- Isothiocyanate chemistry. (a) Isothiocyanate reacting with primary amine. (b) Isothiocyanate reacting with thiol. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)

- Protocol for protein labeling using Rhodamine B Isothiocyanate? (2021, January 26). ResearchGate. Retrieved from [\[Link\]](#)
- **4-Methoxycarbonylphenyl isothiocyanate**. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Recent Advancement in Synthesis of Isothiocyanates. (2023). ChemRxiv. Retrieved from [\[Link\]](#)
- How anyone have experience with reacting amines with phenyl isothiocyanate? (2024, November 10). Reddit. Retrieved from [\[Link\]](#)
- An efficient method for FITC labelling of proteins using tandem affinity purification. (2016). National Institutes of Health. Retrieved from [\[Link\]](#)
- A more sustainable isothiocyanate synthesis by amine catalyzed sulfurization of isocyanides with elemental sulfur. (2021). RSC Publishing. Retrieved from [\[Link\]](#)
- Methyl isothiocyanate - SAFETY DATA SHEET. (2023, January 6). Acros Organics. Retrieved from [\[Link\]](#)
- The Crucial Role of 4-Methoxyphenyl Isothiocyanate in Modern Pharmaceutical Synthesis. (2025, October 13). LinkedIn. Retrieved from [\[Link\]](#)
- Chemical Properties of 4-Methoxyphenyl isothiocyanate (CAS 2284-20-0). (n.d.). Cheméo. Retrieved from [\[Link\]](#)
- Understanding the Synthesis and Sourcing of 4-Methoxyphenyl Isothiocyanate. (2025, October 15). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [\[Link\]](#)
- Recent advancement in the synthesis of isothiocyanates. (2024). Chemical Communications (RSC Publishing). Retrieved from [\[Link\]](#)
- Cysteine specific bioconjugation with benzyl isothiocyanates. (2020, April 16). National Institutes of Health. Retrieved from [\[Link\]](#)
- Cysteine specific bioconjugation with benzyl isothiocyanates. (2020). RSC Publishing. Retrieved from [\[Link\]](#)

- Design and Synthesis of Brefeldin A-Isothiocyanate Derivatives with Selectivity and Their Potential for Cervical Cancer Therapy. (2023, May 23). MDPI. Retrieved from [\[Link\]](#)
- From molecules to medicine: thiol selective bioconjugation in synthesis of diagnostic and therapeutic radiopharmaceuticals. (n.d.). National Institutes of Health. Retrieved from [\[Link\]](#)
- Advances in Bioconjugation. (n.d.). National Institutes of Health. Retrieved from [\[Link\]](#)

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Sources

- 1. benchchem.com [benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Introduction to Amine Modification—Section 1.1 | Thermo Fisher Scientific - KR [thermofisher.com]
- 4. 4-Methoxycarbonylphenyl isothiocyanate | C₉H₇NO₂S | CID 138002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. researchgate.net [researchgate.net]
- 7. Design and Synthesis of Brefeldin A-Isothiocyanate Derivatives with Selectivity and Their Potential for Cervical Cancer Therapy [mdpi.com]
- 8. chemrxiv.org [chemrxiv.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. An efficient method for FITC labelling of proteins using tandem affinity purification - PMC [pmc.ncbi.nlm.nih.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. researchgate.net [researchgate.net]
- 13. 4-METHOXYPHENYL ISOTHIOCYANATE | 2284-20-0 [chemicalbook.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]

- [15. METHYL 4-ISOCYANATOBENZOATE 98 - Safety Data Sheet \[chemicalbook.com\]](#)
- [16. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
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